

Introduction: The Strategic Importance of Modified Amino Acids in Peptide Science

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Boc-Tyr(Me)-OMe*

CAS No.: 94790-24-6

Cat. No.: B1338693

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In the landscape of modern drug discovery and peptide chemistry, non-canonical amino acids serve as fundamental building blocks for creating novel therapeutics with enhanced pharmacological profiles. Among these, O-methylated tyrosine derivatives are of significant interest. The methylation of the phenolic hydroxyl group of tyrosine can impart crucial properties to a peptide, such as increased metabolic stability, altered receptor binding affinity, and improved pharmacokinetic characteristics. This guide focuses on a key reagent in this class: **Boc-Tyr(Me)-OMe**, or N- α -tert-butoxycarbonyl-O-methyl-L-tyrosine methyl ester.

The strategic importance of this molecule lies in its dual-protection scheme. The N-terminal tert-butoxycarbonyl (Boc) group provides robust, acid-labile protection essential for controlled, stepwise peptide synthesis, particularly in solid-phase peptide synthesis (SPPS).[1][2] The C-terminal methyl ester protects the carboxylic acid, while the O-methyl group on the side chain is a permanent modification that becomes part of the final peptide structure. Understanding the commercial landscape, quality control, and application of **Boc-Tyr(Me)-OMe** is therefore critical for researchers aiming to innovate in peptide-based drug development.[3]

Physicochemical Characteristics

A thorough understanding of the physicochemical properties of a reagent is the foundation of its effective use in synthesis and research.

Property	Value	Source(s)
CAS Number	94790-24-6	[3][4]
Molecular Formula	C ₁₆ H ₂₃ NO ₅	[3][4]
Molecular Weight	309.36 g/mol	[4]
Appearance	White to off-white crystal powder	[3]
Melting Point	67 - 74 °C	[3]
Optical Rotation	[α] ²⁰ /D = +21.8 to +22.3° (c=1 in CHCl ₃)	[3]
Purity (Typical)	≥ 98% (HPLC)	[3]
Storage Conditions	0 - 8 °C, under inert gas	[3]

Note: The related precursor, Boc-Tyr(Me)-OH, has a CAS number of 53267-93-9.[1][5][6]

Commercial Availability and Procurement

Boc-Tyr(Me)-OMe and its carboxylic acid precursor, Boc-Tyr(Me)-OH, are readily available from a variety of chemical suppliers specializing in amino acids and peptide synthesis reagents. The choice of supplier often depends on factors such as required purity, scale (milligrams to kilograms), lead time, and documentation (e.g., Certificate of Analysis).

Below is a comparative table of representative commercial suppliers. Pricing and stock levels are subject to change and should be verified directly with the vendor.

Supplier	Product Name	Catalog Number (Example)	Purity	Available Quantities
Oakwood Chemical	Boc-O-methyl-L-tyrosine methyl ester	468503	Not Specified	250mg, 1g
Chem-Impex	Boc-O-methyl-L-tyrosine methyl ester	29094	≥ 98% (HPLC)	Gram to bulk scale
Sigma-Aldrich (Novabiochem®)	Boc-Tyr(Me)-OH	853071	≥98% (TLC)	Gram to bulk scale
MedchemExpress	Boc-Tyr(Me)-OH	HY-W015694	99.77%	1g, 5g, 10g, 25g, 100g
TCI Chemicals	Boc-Tyr(Me)-OH	D6223	>95.0% (HPLC)	1g, 5g
Aapptec	Boc-Tyr(Me)-OH	UBY131	Not Specified	5g, 25g

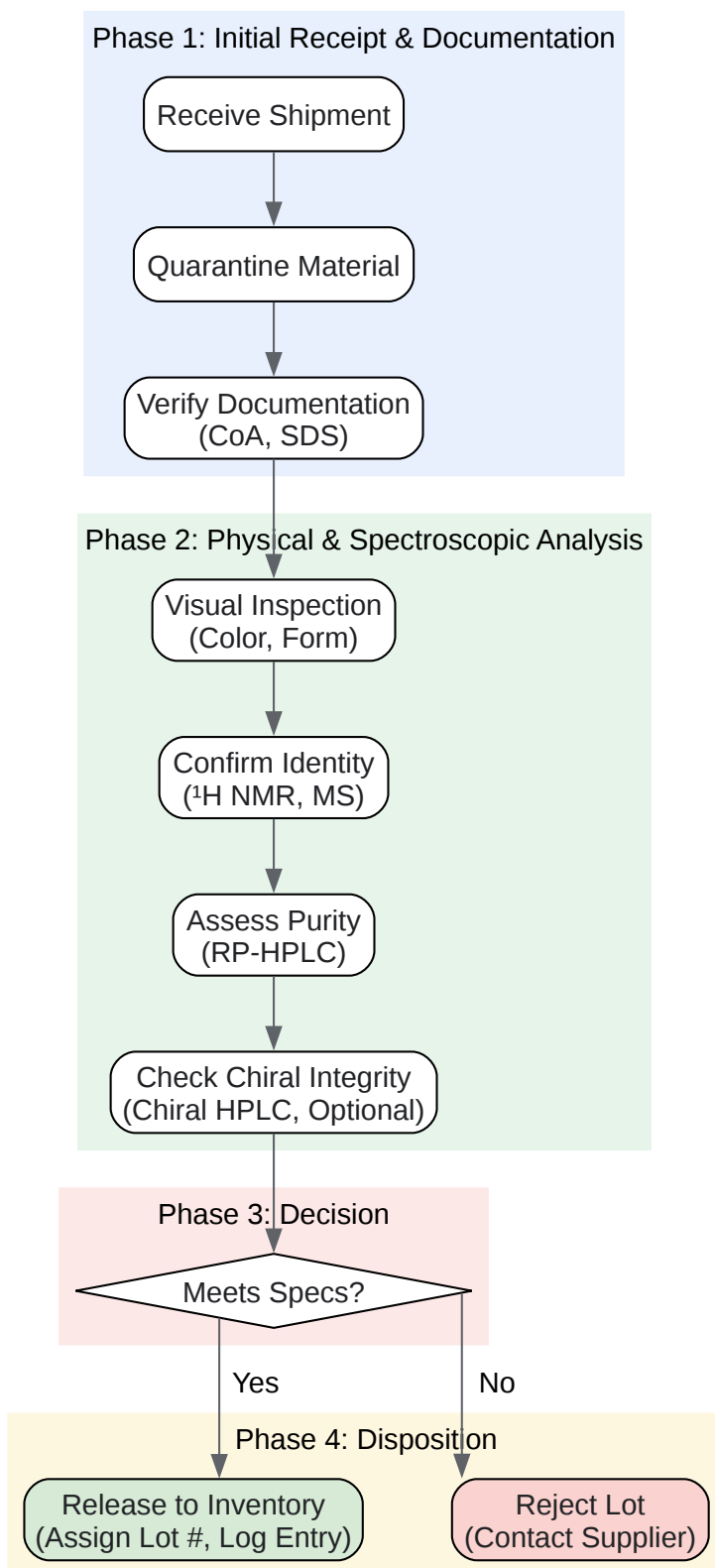
Procurement Strategy: For initial small-scale research, suppliers offering smaller quantities (1-5 g) are suitable. For process development or large-scale synthesis, it is imperative to contact suppliers who specialize in bulk quantities to ensure batch-to-batch consistency and favorable pricing. Always request a lot-specific Certificate of Analysis (CoA) with every purchase.

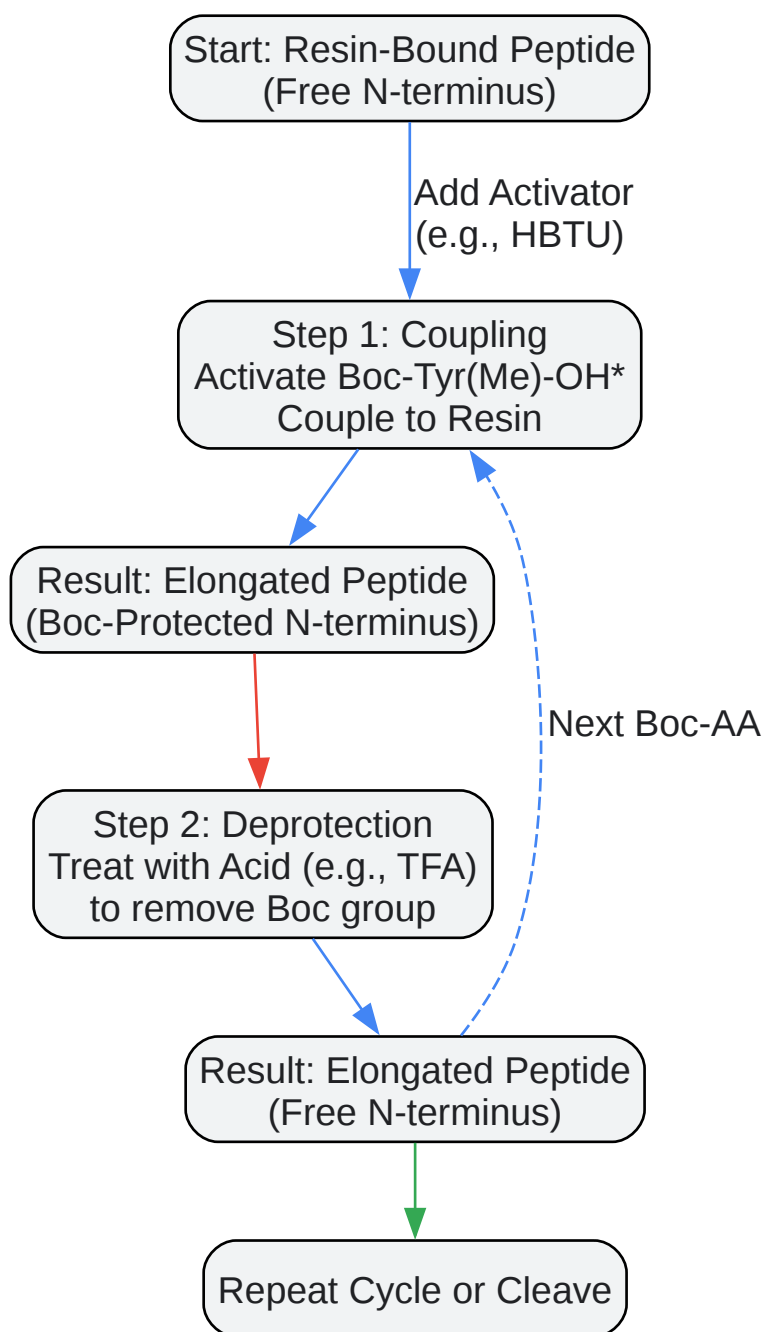
Quality Control and In-House Validation: A Self-Validating System

While commercial suppliers provide a CoA, performing in-house quality control on incoming starting materials is a critical step that embodies the principle of a self-validating research system.^[7] The purity and identity of **Boc-Tyr(Me)-OMe** directly impact the success of a multi-step peptide synthesis, where impurities can lead to failed couplings, difficult purifications, and the generation of deletion or modified sequences.^{[8][9]}

Core QC Workflow

The following workflow outlines a standard procedure for the validation of a newly received batch of **Boc-Tyr(Me)-OMe**.





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Caption: A simplified cycle for incorporating a Boc-amino acid in Solid-Phase Peptide Synthesis (SPPS). Note: Boc-Tyr(Me)-OH is shown as it is directly used in SPPS.

Conclusion

Boc-Tyr(Me)-OMe is more than just a chemical reagent; it is an enabling tool for the rational design of sophisticated peptide therapeutics. Its commercial availability from multiple reputable

suppliers provides researchers with reliable access to this key building block. However, commercial availability must be paired with rigorous in-house quality control to ensure the integrity of complex synthetic endeavors. By understanding the function of its protecting groups and the rationale behind its application, scientists can fully leverage **Boc-Tyr(Me)-OMe** to construct novel peptides with tailored biological functions, pushing the boundaries of drug discovery and development.

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- [To cite this document: BenchChem. \[Introduction: The Strategic Importance of Modified Amino Acids in Peptide Science\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1338693/docs#introduction-the-strategic-importance-of-modified-amino-acids-in-peptide-science\]](#)

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